

Personal protective equipment for handling Z-DL-Asn-OH

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Compound of Interest

Compound Name: Z-DL-Asn-OH

Cat. No.: B612889

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Essential Safety and Handling Guide for Z-DL-Asn-OH

Disclaimer: Safety data regarding **Z-DL-Asn-OH** presents conflicting information from various suppliers. While some sources do not classify this chemical as hazardous, others indicate potential risks, including harm if swallowed, and irritation to the skin, eyes, and respiratory system. The following guidance is based on a conservative approach that prioritizes user safety by assuming the presence of these potential hazards. All users should conduct their own risk assessment and consult with their institution's Environmental Health and Safety (EHS) department before handling this compound.

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals to ensure the safe handling and disposal of **Z-DL-Asn-OH**.

Physical and Chemical Properties

Below is a summary of the known physical and chemical properties of **Z-DL-Asn-OH**.

Property	Value
Synonyms	Z-L-Asparagine, N-Cbz-L-asparagine
Molecular Formula	C ₁₂ H ₁₄ N ₂ O ₅ [1] [2]
Molecular Weight	266.25 g/mol [1] [2]
Appearance	White powder or crystals [1]
Melting Point	163-165 °C [1]
Storage Class	Combustible Solids [1]

Operational Plan: Step-by-Step Handling Protocol

Adherence to the following procedures is essential for the safe handling of **Z-DL-Asn-OH**, from receipt to disposal.

Personal Protective Equipment (PPE)

A comprehensive assessment of the work environment and potential for exposure should be conducted to determine the appropriate level of PPE.[\[3\]](#) The following table summarizes the recommended PPE based on a conservative assessment of potential hazards.

PPE Category	Item	Specifications
Eye Protection	Safety Goggles	Chemical splash goggles compliant with ANSI Z87.1 standards. [4]
Hand Protection	Chemical-Resistant Gloves	Nitrile or neoprene gloves are recommended. Inspect gloves for any damage before use. [4] [5]
Body Protection	Laboratory Coat	A long-sleeved lab coat, fully buttoned, is required. For tasks with a higher risk of splashes, a chemical-resistant apron over the lab coat is advised. [5]
Respiratory Protection	Fume Hood or Respirator	All handling of Z-DL-Asn-OH powder should be conducted within a certified chemical fume hood to prevent inhalation of dust. [6] If a fume hood is not available, a NIOSH-approved respirator may be necessary. [3]

Handling Procedures

- Preparation:
 - Designate a specific area for handling **Z-DL-Asn-OH**, preferably within a chemical fume hood.[\[6\]](#)
 - Ensure that an eyewash station and safety shower are readily accessible.
 - Assemble all necessary equipment, such as spatulas, weighing paper, and reaction vessels, inside the fume hood before starting work.
- Weighing and Transfer:

- When weighing the powder, do so within the fume hood to minimize the risk of inhalation.
- Use anti-static weighing dishes to prevent the powder from dispersing.
- Handle the compound gently to avoid creating dust.
- Dissolving and Reactions:
 - When preparing solutions, add the solid **Z-DL-Asn-OH** to the solvent slowly to avoid splashing.
 - All reactions involving this compound should be carried out in a well-ventilated fume hood.

Emergency Procedures

- Skin Contact: Immediately wash the affected area with soap and plenty of water for at least 15 minutes and remove any contaminated clothing.[\[7\]](#) Seek medical attention if irritation persists.
- Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally.[\[7\]](#) Seek immediate medical attention.
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.
- Ingestion: Do not induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.
- Spills:
 - Small Spills: In a fume hood, carefully sweep up the solid material, avoiding dust generation. Place the spilled material and any contaminated cleaning supplies into a sealed, labeled container for hazardous waste disposal.
 - Large Spills: Evacuate the area and contact your institution's EHS or emergency response team.

Disposal Plan

Proper disposal of **Z-DL-Asn-OH** and any associated waste is critical to prevent environmental contamination and ensure regulatory compliance.[8]

Waste Segregation and Collection

- Unused Compound: The original container with any remaining **Z-DL-Asn-OH** should be treated as hazardous waste.
- Contaminated Materials: Any materials that have come into contact with **Z-DL-Asn-OH**, such as gloves, weighing paper, pipette tips, and wipes, must be collected as solid chemical waste.[6]
- Solutions: Aqueous and organic solutions containing **Z-DL-Asn-OH** should be collected in separate, appropriately labeled hazardous waste containers. Do not mix with other waste streams unless compatibility has been confirmed.[9]

Container Labeling and Storage

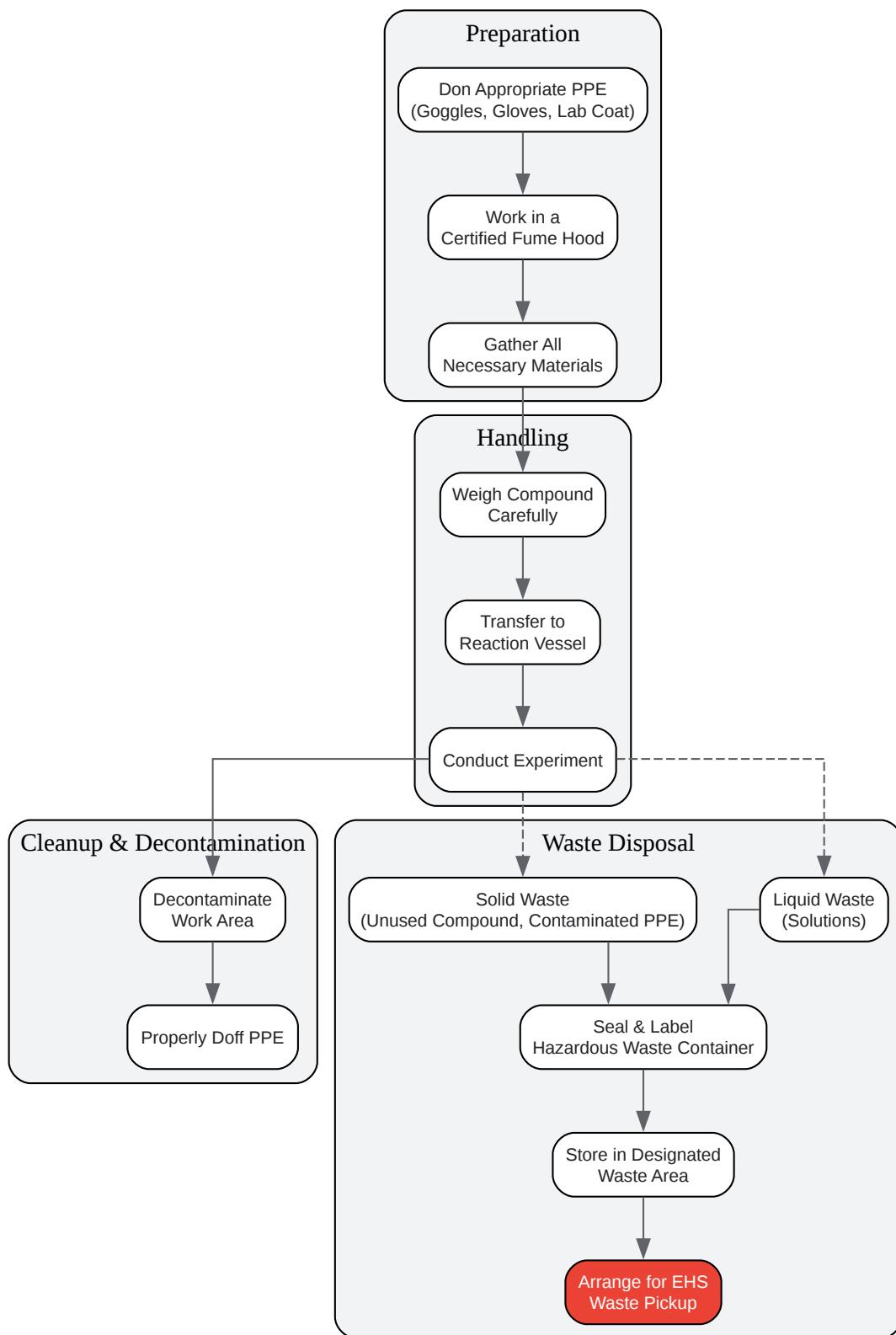
- All waste containers must be clearly labeled with the words "Hazardous Waste" and the full chemical name "**Z-DL-Asn-OH**".[10]
- Keep waste containers securely closed except when adding waste.[10]
- Store waste containers in a designated, well-ventilated, and secure area, away from incompatible materials.[11] Use secondary containment to prevent spills.[11]

Final Disposal

- Contact your institution's EHS department or a licensed chemical waste disposal contractor to arrange for the pickup and proper disposal of the waste.[8]
- Provide an accurate description and quantity of the waste on all required documentation.
- Do not dispose of **Z-DL-Asn-OH** down the drain or in the regular trash.[5]

Visual Workflow for Safe Handling

The following diagram illustrates the key steps for the safe handling of **Z-DL-Asn-OH**, from initial preparation to final disposal.



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